Essential Procedures for the Proper Disposal of FL104

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*FL104*
Cat. No.:	*B1672751*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals are paramount to ensuring a safe and compliant work environment. This document provides a detailed protocol for the proper disposal of **FL104**, a laboratory chemical identified by CAS number 885672-81-1 and the chemical name N-[1-(4-chlorophenyl)-3-(dimethylamino)propyl]-4-phenylbenzamide.

Important Note: While this guide provides essential information, it is not a substitute for a substance-specific Safety Data Sheet (SDS). Users must consult the SDS provided by their supplier for complete safety and disposal information and adhere to all local, state, and federal regulations. The initial search for "**FL104**" revealed multiple products with this identifier, including a solvent degreaser and a flux agent. Accurate identification via the CAS number is crucial to ensure proper safety and disposal procedures are followed.

I. Chemical and Physical Properties

A comprehensive understanding of the chemical and physical properties of **FL104** is the first step in its safe management. The following table summarizes key data for **FL104** (CAS 885672-81-1).

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Property	Value
Chemical Name	N-[1-(4-chlorophenyl)-3-(dimethylamino)propyl]-4-phenylbenzamide
CAS Number	885672-81-1
Molecular Formula	C24H25ClN2O
Appearance	Solid
Solubility	Soluble in DMSO. Insoluble in water.[1]
Stability	Stable under normal laboratory conditions.[1]

II. Hazard Assessment and Personal Protective Equipment (PPE)

Due to the lack of a specific, publicly available Safety Data Sheet (SDS) detailing the hazards of **FL104**, a conservative approach must be taken, treating the compound as potentially hazardous. Based on its chemical structure (a chlorinated aromatic benzamide derivative), potential hazards may include skin and eye irritation, and it may be harmful if swallowed or inhaled.

Personal Protective Equipment (PPE) to be worn when handling **FL104**:

- Gloves: Nitrile gloves are recommended. Always inspect gloves prior to use and use proper glove removal technique.
- Eye Protection: Safety glasses with side shields or goggles are mandatory.
- Lab Coat: A standard laboratory coat should be worn to protect from skin contact.
- Respiratory Protection: If handling large quantities or if there is a risk of generating dust, a NIOSH-approved respirator may be necessary. Work should be conducted in a well-ventilated area, preferably a fume hood.

III. Step-by-Step Disposal Protocol

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The following protocol outlines the necessary steps for the proper disposal of **FL104**.

Step 1: Waste Characterization and Segregation

- Do not dispose of **FL104** down the drain or in the regular trash.[2] It must be managed as chemical waste.
- Solid Waste: Collect waste **FL104** solid, along with any contaminated materials (e.g., weighing paper, pipette tips, gloves), in a dedicated, clearly labeled hazardous waste container.[1]
- Liquid Waste: If **FL104** is in a solvent, it should be collected in a separate, compatible liquid waste container. Given its chlorinated nature, it should be segregated into a "chlorinated organic waste" stream.[3] Do not mix with non-chlorinated waste.[3]

Step 2: Containerization and Labeling

- Use a container that is in good condition, compatible with the chemical (e.g., high-density polyethylene for solids), and has a secure, tight-fitting lid.[1]
- Label the container clearly with "Hazardous Waste," the full chemical name "N-[1-(4-chlorophenyl)-3-(dimethylamino)propyl]-4-phenylbenzamide," the CAS number "885672-81-1," and an indication of the hazards (e.g., "Caution: Potentially Hazardous Chemical").

Step 3: Storage in a Satellite Accumulation Area (SAA)

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[4]
- The SAA should be at or near the point of waste generation.[4]
- Ensure the container remains closed at all times, except when adding waste.[2]

Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[4]

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- Provide them with all necessary information about the waste stream.

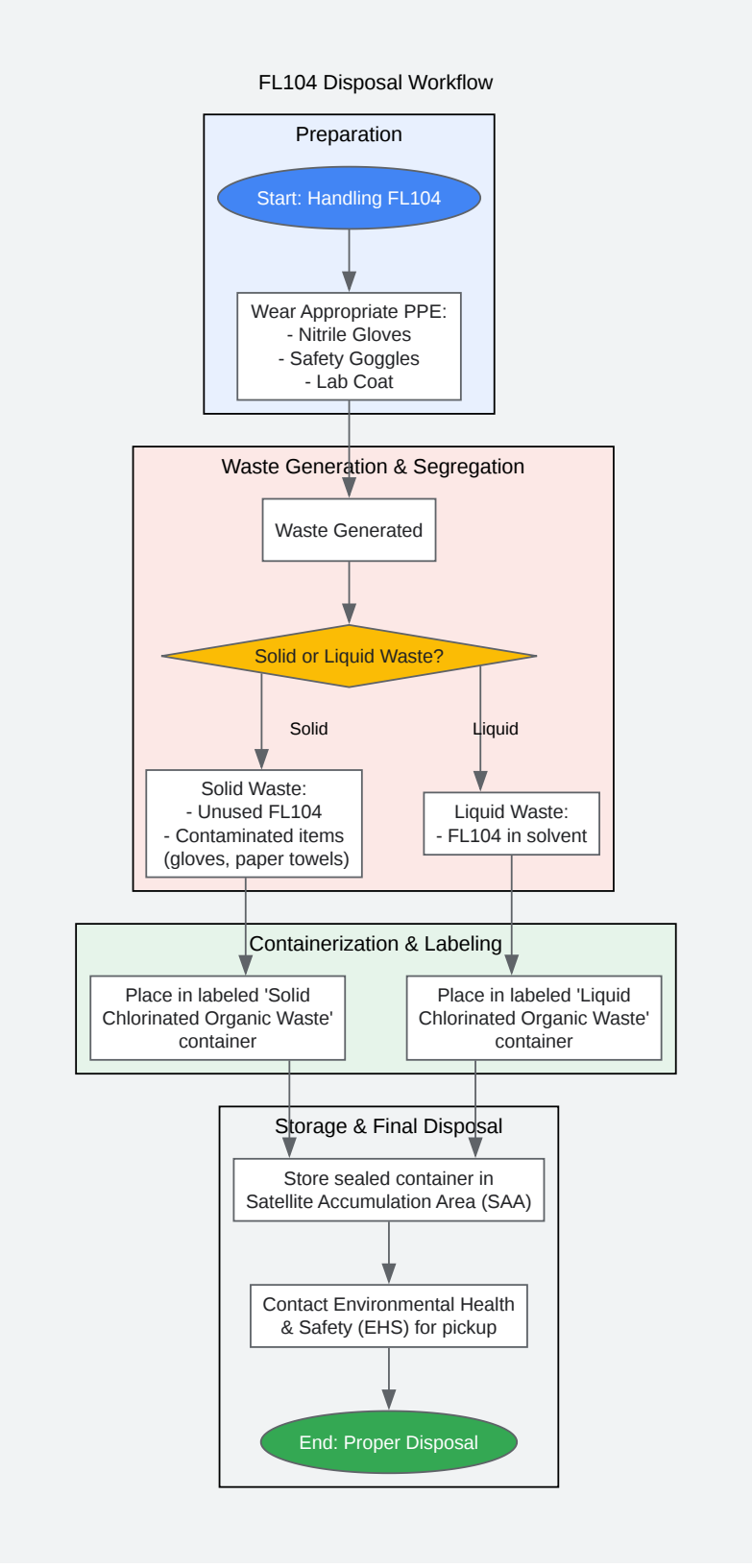
Step 5: Spill and Decontamination Procedures

- In case of a spill, evacuate the immediate area.
- Wearing appropriate PPE, contain the spill.
- For solid spills, carefully sweep up the material to avoid generating dust and place it in the designated hazardous waste container.
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the hazardous waste container.
- Decontaminate the spill area with an appropriate solvent and then soap and water. Collect all decontamination materials as hazardous waste.
- Report all spills to your laboratory supervisor and EHS department.

IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **FL104**.

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Caption: Workflow for the safe disposal of **FL104**.

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